

Technical Guide: Safety and Handling of Methyl 2-(bromomethyl)-4-chlorobenzoate

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Compound of Interest

Compound Name: Methyl 2-(bromomethyl)-4-chlorobenzoate

Cat. No.: B136140

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Methyl 2-(bromomethyl)-4-chlorobenzoate** (CAS No. 145908-29-8), a halogenated aromatic ester utilized as a key intermediate in organic synthesis and pharmaceutical research.^[1] Due to its reactive nature and potential hazards, strict adherence to safety protocols is imperative when handling this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Methyl 2-(bromomethyl)-4-chlorobenzoate** is presented in Table 1. This data is essential for the safe design of experiments and for understanding its behavior under various conditions.

Property	Value
Molecular Formula	C ₉ H ₈ BrClO ₂
Molecular Weight	263.52 g/mol [2][3]
Appearance	Solid[3]
Boiling Point	319.5 °C at 760 mmHg[4][5]
Flash Point	147.0 °C[4][6]
Density	1.6 g/cm ³ [4]

Hazard Identification and Safety Data

Methyl 2-(bromomethyl)-4-chlorobenzoate is classified as a hazardous substance. The Globally Harmonized System (GHS) classifications are summarized in Table 2.

Hazard Class	GHS Classification
Acute Toxicity, Oral	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	H315: Causes skin irritation[2]
Serious Eye Damage/Irritation	H318: Causes serious eye damage / H319: Causes serious eye irritation[2]
Acute Toxicity, Inhalation	H332: Harmful if inhaled[2]
Specific target organ toxicity, single exposure	H335: May cause respiratory irritation[2]

Signal Word: Danger[2]

Experimental Protocols: Safe Handling and Use

Due to its hazardous properties, the handling of **Methyl 2-(bromomethyl)-4-chlorobenzoate** requires stringent safety measures. The following protocols are recommended for any laboratory work involving this compound.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted prior to handling. The minimum required PPE includes:

- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn.
- Body Protection: A lab coat or other protective clothing is required.

Engineering Controls

- All work with **Methyl 2-(bromomethyl)-4-chlorobenzoate** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)

First-Aid Measures

In case of exposure, the following first-aid measures should be taken immediately:

Exposure Route	First-Aid Procedure
Skin Contact	Immediately wash the affected area with soap and water. [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Inhalation	Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell. [4]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell. [4]

Spill and Leak Procedures

In the event of a spill, follow these steps:

- Evacuate the area.

- Wear appropriate PPE, including respiratory protection if necessary.
- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed container for disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

Waste Disposal

All waste containing **Methyl 2-(bromomethyl)-4-chlorobenzoate** must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not allow the material to enter drains or water courses.[4]

Stability and Reactivity

Methyl 2-(bromomethyl)-4-chlorobenzoate is a reactive compound. The bromomethyl group is a key functional group that allows for nucleophilic substitution reactions.[1]

- Conditions to Avoid: Heat, flames, and sparks.[4]
- Incompatible Materials: Strong oxidizing agents.[4]
- Hazardous Decomposition Products: Combustion may produce carbon monoxide, hydrogen chloride, and hydrogen bromide.[4]

Visualized Workflows and Relationships

To aid in the understanding of the safe handling and use of **Methyl 2-(bromomethyl)-4-chlorobenzoate**, the following diagrams illustrate key logical relationships and experimental workflows.

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